Application Note: Pharmacological Profiling of 2-bromo-N-(2,4-dichlorophenyl)benzamide

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Compound of Interest

Compound Name:	*2-bromo-N-(2,4-dichlorophenyl)benzamide*
CAS No.:	*10286-91-6*
Cat. No.:	*B10977675*

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Executive Summary & Compound Profile

2-bromo-N-(2,4-dichlorophenyl)benzamide (CAS: 10286-91-6) is a halogenated benzanilide derivative.[1] This class of compounds—characterized by an amide linker connecting two phenyl rings with specific halogen substitution patterns—is a "privileged scaffold" in medicinal chemistry.[2][3] It is structurally related to salicylanilides (e.g., niclosamide) and modern carboxamide fungicides/bactericides.[2][3]

Research indicates that the specific ortho-bromo and 2,4-dichloro substitution pattern confers high lipophilicity and metabolic stability, making this compound a prime candidate for antimicrobial (bacterial/fungal) and antiparasitic screening.[2] Its mechanism of action typically involves the disruption of cellular energy metabolism (oxidative phosphorylation uncoupling) or inhibition of bacterial cell division proteins (FtsZ).

This guide provides rigorous protocols for evaluating the biological efficacy of this compound, focusing on in vitro antimicrobial potency and mammalian cytotoxicity to establish a Selectivity Index (SI).[2][3]

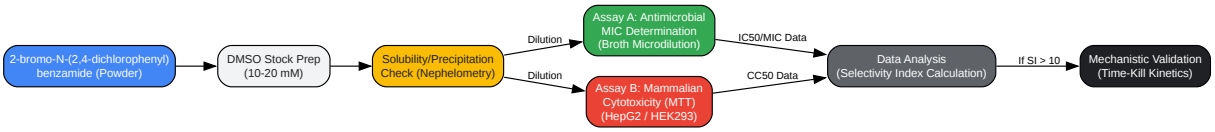
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Chemical Properties & Handling[1][4][5]

- Molecular Formula: $C_{13}H_8BrCl_2NO$[4]
- Molecular Weight: 345.02 g/mol [3]
- Solubility: Insoluble in water; Soluble in DMSO (>20 mg/mL) and Ethanol.[2][3]
- Storage: Powder at -20°C; DMSO stocks at -80°C (avoid repeated freeze-thaw cycles).

Experimental Workflow Overview

The following flowchart outlines the critical path for validating the bioactivity of **2-bromo-N-(2,4-dichlorophenyl)benzamide**, moving from solubility checks to mechanistic validation.



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Figure 1: Integrated screening workflow for halogenated benzamides. The process prioritizes solubility validation before biological testing due to the compound's high lipophilicity.[2][3]

Protocol A: Antimicrobial Susceptibility Testing (Broth Microdilution)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against Gram-positive (S. aureus) and Gram-negative (E. coli) panels. Halogenated benzamides often show preferential activity against Gram-positive organisms due to the outer membrane barrier of Gram-negatives.

Materials

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- Test Compound: 10 mM stock in 100% DMSO.
- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Control Antibiotics: Vancomycin (Gram+) and Ciprofloxacin (Gram-).[3]
- Detection: Resazurin (Alamar Blue) or OD_{600} absorbance.[2][3]
- Plates: 96-well clear, flat-bottom polystyrene plates (untreated).

Step-by-Step Methodology

- Inoculum Preparation:
  - Culture bacteria overnight on agar streaks.[2][3]
  - Resuspend colonies in saline to match 0.5 McFarland turbidity standard (~1.5×10^8 CFU/mL).
  - Dilute this suspension 1:100 in CAMHB to achieve a final assay concentration of ~5×10^5 CFU/mL.
- Compound Dilution (The "2-Step" Method):
  - Note: Direct dilution into broth can cause precipitation of lipophilic benzamides.[2][3]
  - Step A: Prepare a 2-fold serial dilution series in 100% DMSO first (e.g., 10 mM down to 0.01 mM).[2][3]
  - Step B: Transfer 2 µL of the DMSO series into 198 µL of CAMHB in an intermediate plate (1:100 dilution). This keeps DMSO at 1% constant.[2]
- Assay Setup:
  - Transfer 100 µL of the compound-containing media (from Step 2B) into the test plate.[3]
  - Add 100 µL of the bacterial inoculum to each well.[2]
  - Final DMSO concentration: 0.5% (Non-toxic to most bacteria).[2][3]

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- Final Compound Range: Typically 64 µg/mL to 0.125 µg/mL.[2]

- Incubation & Readout:
  - Incubate at 37°C for 16–20 hours (static).
  - Readout: Measure OD_{600}.
  - Validation: Add 20 µL Resazurin (0.01%) and incubate for 1 hour. Blue = No growth (Inhibition); Pink = Growth.[2]

Data Analysis & Acceptance Criteria

The MIC is defined as the lowest concentration preventing visible growth (or <10% reduction of Resazurin).[3]

Parameter	Acceptance Criteria
Z-Factor	> 0.5 (for HTS screens)
DMSO Control	100% Growth (OD > 0.5)
Sterility Control	OD < 0.05
Reference MIC	Vancomycin against S. aureus must be 0.5–2 µg/mL

Protocol B: Mammalian Cytotoxicity & Selectivity Profiling[1][4]

Objective: Benzamides can uncouple mitochondrial oxidative phosphorylation in mammalian cells.[2][3] It is critical to ensure the compound kills pathogens without lysing host cells.[2]

Materials

- Cell Line: HepG2 (Liver model) or HEK293 (Kidney model).[3]
- Assay: MTT or CellTiter-Glo® (ATP quantification).

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- Media: DMEM + 10% FBS.[2][3]

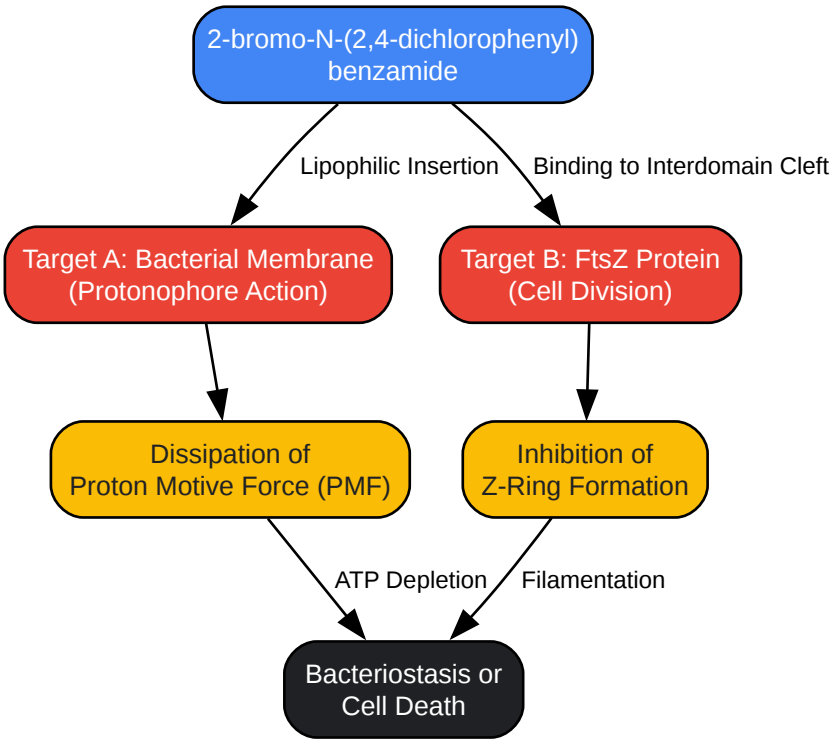
Methodology

- Seeding:
  - Seed cells at 10,000 cells/well in 96-well tissue culture plates.
  - Incubate 24h at 37°C/5% CO_2 to allow attachment.
- Treatment:
  - Remove old media.[2][3]
  - Add fresh media containing the compound (using the same serial dilution method as Protocol A).
  - Include Triton X-100 (1%) as a positive death control.[2][3]
  - Incubate for 24 hours.
- MTT Assay:
  - Add MTT reagent (0.5 mg/mL final).[2][3] Incubate 3-4 hours.
  - Solubilize formazan crystals with DMSO.[2][3]
  - Read Absorbance at 570 nm.[2]
- Calculation:
  - Calculate CC_{50} (Cytotoxic Concentration 50%).[2][3]
  - Selectivity Index (SI) = CC_{50} / MIC.[3]
  - Target: An SI > 10 is considered a promising lead; SI > 50 is excellent.[2][3]

Mechanistic Insight: Putative Pathways

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Understanding how **2-bromo-N-(2,4-dichlorophenyl)benzamide** works is vital for optimization. Based on structural analogs (salicylanilides and benzanilides), the two most likely mechanisms are Membrane Depolarization or FtsZ Inhibition.[2][3]



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Figure 2: Putative mechanisms of action. The lipophilic halogenated structure facilitates membrane insertion (Target A), while the benzamide core is a known pharmacophore for FtsZ interaction (Target B).[2][3]

Validation Experiment: Time-Kill Kinetics

To distinguish between bacteriostatic (inhibition) and bactericidal (killing) activity:

- Inoculate bacteria at ~10^6 CFU/mL.[2][3]
- Add compound at 4× MIC.
- Sample at 0, 2, 4, 8, and 24 hours.[2]
- Plate on agar and count colonies.

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- Result: A ≥3 $\log_{10}$ reduction in CFU/mL indicates bactericidal activity (likely membrane disruption).[2][3] Less than 3 $\log_{10}$ reduction indicates bacteriostatic activity (likely FtsZ or metabolic inhibition).[2]

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  - Context: Highlights the insecticidal (chitin synthesis) and antimicrobial potential of the closely related isomer.[3][12]

Disclaimer:This protocol is for research use only. **2-bromo-N-(2,4-dichlorophenyl)benzamide** is a chemical intermediate and bioactive lead; it is not approved for clinical use in humans or animals.

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